

Solubility of Prometryn: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Isopropyl-6-(methylthio)-1,3,5-triazin-2-amine

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This technical guide provides a comprehensive overview of the solubility of prometryn in various organic solvents. Designed for researchers, scientists, and professionals in drug development and environmental science, this document compiles essential quantitative data, detailed experimental methodologies, and visual representations of key experimental processes to support laboratory work and advance scientific understanding.

Prometryn (N,N'-di(propan-2-yl)-6-(methylthio)-1,3,5-triazine-2,4-diamine) is a selective herbicide used to control annual grasses and broadleaf weeds in various crops.^{[1][2]} Its efficacy and environmental fate are significantly influenced by its solubility in different media. This guide offers a centralized resource for its solubility characteristics.

Physicochemical Properties of Prometryn

Prometryn is a colorless, crystalline solid with the chemical formula C₁₀H₁₉N₅S.^{[3][4]} It belongs to the triazine class of herbicides and functions by inhibiting photosynthesis in susceptible plant species.^{[1][2]} An understanding of its solubility is critical for the development of effective formulations, assessment of its environmental impact, and for toxicological studies.^[3]

Quantitative Solubility Data

The solubility of prometryn has been determined in a range of organic solvents at various temperatures. The following tables summarize the available quantitative data to facilitate direct comparison.

Table 1: Solubility of Prometryn in Organic Solvents at 20°C

Solvent	Solubility (g/L)
Acetone	240[1][3][5]
Dichloromethane	300[1][3]
Hexane	5.5[1][3][5]
Methanol	160[1][3][5]
Toluene	170[1][3][5]

Table 2: Solubility of Prometryn in Organic Solvents at 25°C

Solvent	Solubility (g/L)
Acetone	330[1][3]
Ethanol	140[1][3]
Hexane	6.3[1][3]
n-Octanol	110[1][3]
Toluene	200[1][3]

Table 3: Solubility of Prometryn in Other Organic Solvents

Solvent	Solubility	Temperature
DMSO	100 mg/mL	Not Specified[3][6]

Experimental Protocol: Determination of Prometryn Solubility in Organic Solvents

The following methodology details a standardized approach for determining the solubility of prometryn in organic solvents, adapted from the widely recognized shake-flask method.

Principle

An excess amount of prometryn is agitated in a specific organic solvent at a constant temperature for a sufficient duration to achieve equilibrium. Subsequently, the concentration of prometryn in the saturated solution is quantified using a suitable analytical technique.[3]

Materials and Apparatus

- Prometryn (analytical standard)
- Organic solvents (analytical grade)
- Glass flasks or vials with airtight seals
- Constant temperature shaker or water bath
- Centrifuge
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or Gas Chromatography (GC) with a suitable detector.[3][7]
- Volumetric flasks and pipettes
- Syringe filters (solvent-compatible)

Procedure

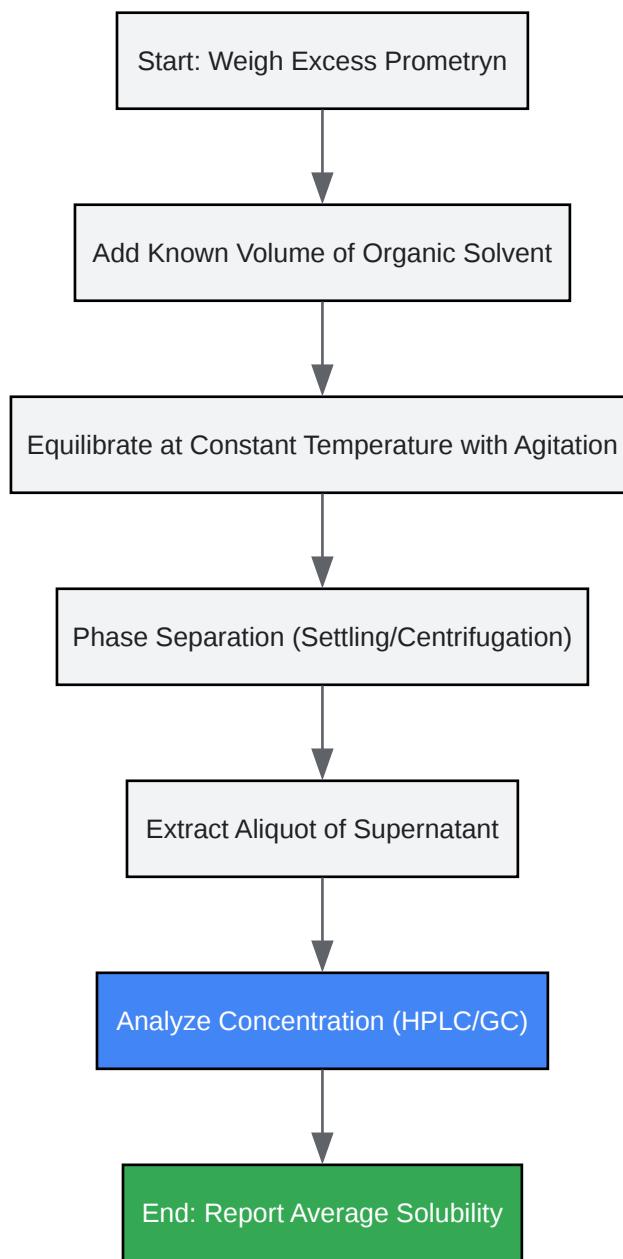
- Preliminary Test: A preliminary test is recommended to estimate the approximate solubility and the time required to reach equilibrium. This can be done by preparing a supersaturated solution and measuring the concentration at various time intervals.[3]

- Sample Preparation: Accurately weigh an excess amount of prometryn into several glass flasks. The amount should be sufficient to ensure a solid phase remains after equilibrium is reached.[3]
- Equilibration: Add a known volume of the selected organic solvent to each flask. Seal the flasks and place them in a constant temperature shaker or water bath set to the desired temperature (e.g., 20°C or 25°C). Agitate the flasks for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is established.[3]
- Phase Separation: After equilibration, cease agitation and allow the flasks to stand in the constant temperature bath for a sufficient time to allow the undissolved solid to settle. For solvents where settling is slow, centrifugation at the test temperature can be employed to achieve a clear separation of the solid and liquid phases.[3]
- Sample Analysis: Carefully withdraw an aliquot of the clear supernatant from each flask using a pipette or syringe. To prevent any undissolved particles from being transferred, the use of a syringe filter is recommended. Quantify the concentration of prometryn in each aliquot using a validated analytical method such as HPLC or GC.[3][7]
- Data Interpretation: If the concentrations from the replicate flasks are consistent (typically within $\pm 5\%$), the average value is reported as the solubility of prometryn in that solvent at the specified temperature.[3]

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of prometryn's solubility.

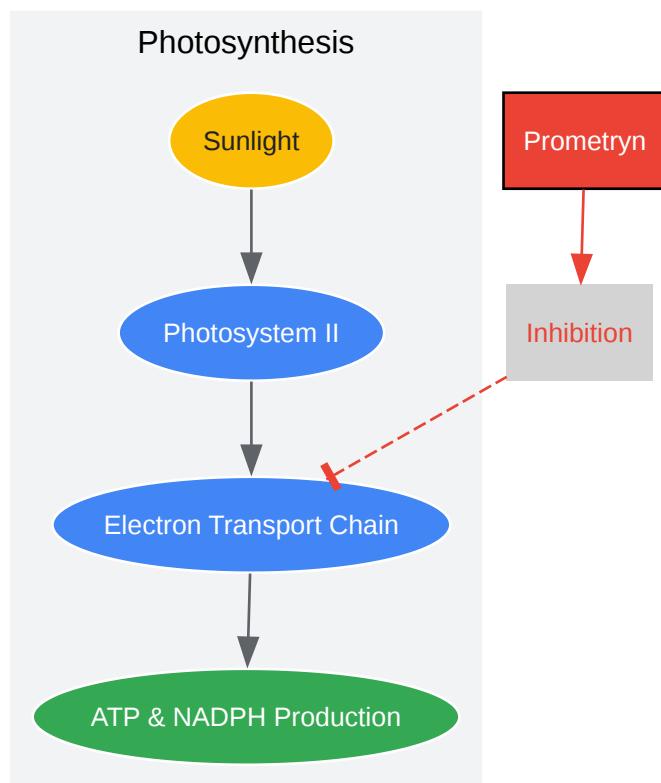


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Caption: Workflow for Prometryn Solubility Determination.

Mechanism of Action: Photosynthesis Inhibition

Prometryn acts by inhibiting photosynthesis in target plants. The following diagram provides a simplified representation of this mechanism.



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Caption: Prometryn's Inhibition of Photosynthetic Electron Transport.

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